

# Essential Safety and Operational Guidance for 3-Bromo-5-hydroxybenzoic Acid

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## Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzoic acid

Cat. No.: B114173

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This document provides immediate, essential safety and logistical information for handling **3-Bromo-5-hydroxybenzoic acid** (CAS No. 140472-69-1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this compound.

## Hazard Identification and Classification

**3-Bromo-5-hydroxybenzoic acid** is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301	Danger	Toxic if swallowed.[1] [2]
Hazardous to the aquatic environment, acute hazard (Category 1)	H400	Warning	Very toxic to aquatic life.[2]

Note: While the primary classifications are for acute oral toxicity and aquatic toxicity, some safety data sheets for similar compounds suggest it may also cause skin and eye irritation.[3]  
[4] Therefore, appropriate precautions should be taken.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromo-5-hydroxybenzoic acid**.

Equipment	Specification	Rationale
Hand Protection	Impervious chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles.	To protect eyes from dust particles.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	To prevent inhalation of dust. <a href="#">[1]</a>
Skin and Body Protection	Laboratory coat and closed-toe shoes.	To prevent accidental skin exposure.

## Operational and Disposal Plan

Follow these step-by-step procedures for the safe handling and disposal of **3-Bromo-5-hydroxybenzoic acid**.

## Engineering Controls and Preparation

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is recommended to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling, weighing, and preparing solutions of **3-Bromo-5-hydroxybenzoic acid**.
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible.

## Handling Procedures

- Don PPE: Before handling the compound, put on all required personal protective equipment as specified in the table above.

- **Avoid Dust Formation:** Handle the solid material carefully to avoid generating dust.[5]
- **Weighing:** If weighing the solid, do so in a fume hood or a ventilated balance enclosure.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- **Avoid Contact:** Avoid all personal contact, including inhalation and contact with skin and eyes.[6]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling.

## Storage

- **Container:** Keep the container tightly closed in a dry and cool place.[7]
- **Location:** Store in a well-ventilated area, locked up and accessible only to authorized personnel.
- **Inert Atmosphere:** For long-term storage, consider storing under an inert gas like nitrogen.

## Spill and Emergency Procedures

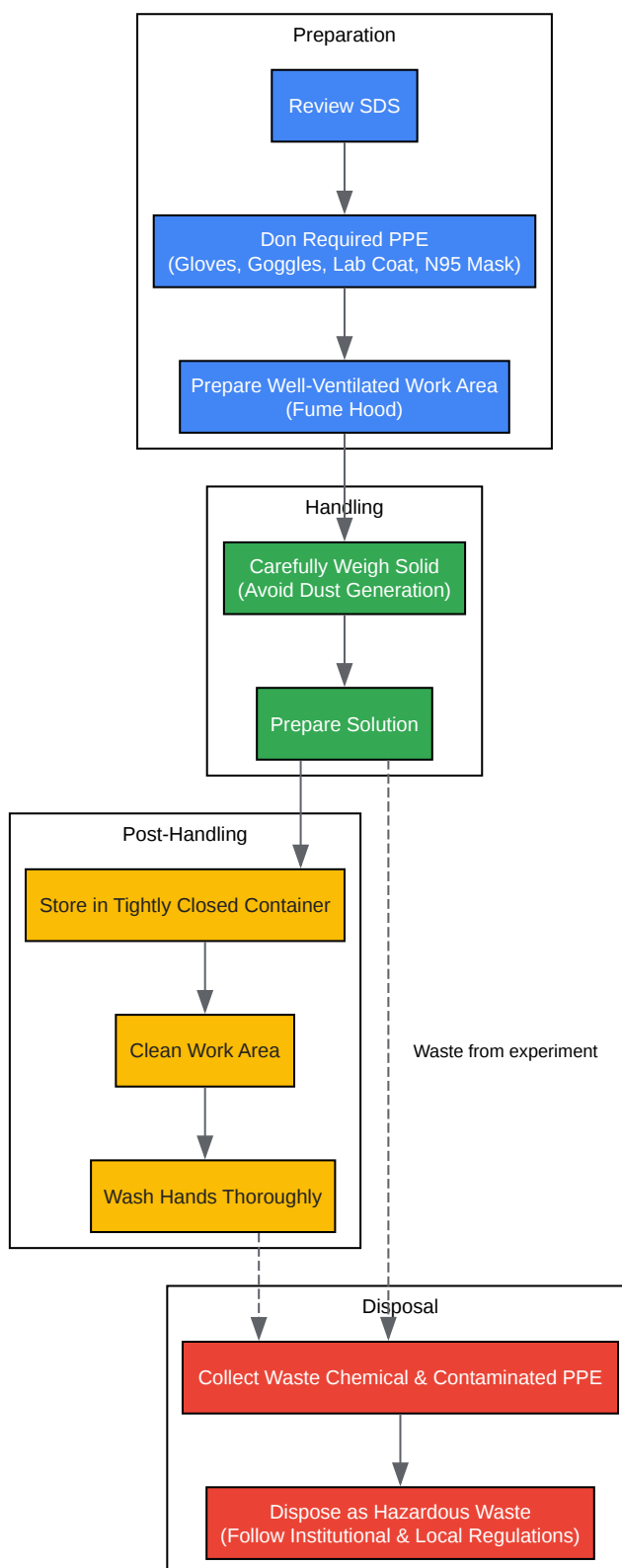
- **Minor Spills (Solid):**
  - Evacuate non-essential personnel from the area.
  - Wearing appropriate PPE, carefully sweep or vacuum the spilled solid. Avoid generating dust.
  - Place the collected material into a sealed, labeled container for disposal.
  - Clean the spill area with a suitable solvent and then wash with soap and water.
- **In Case of Contact:**
  - **Eyes:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]

- Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3]
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.

## Disposal Plan

- Waste Chemical: Dispose of **3-Bromo-5-hydroxybenzoic acid** and its solutions as hazardous waste. Do not dispose of it down the drain.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.
- Containers: Handle uncleaned containers as you would the product itself.
- Regulations: All waste disposal must be in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.

## Workflow for Handling 3-Bromo-5-hydroxybenzoic Acid



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Caption: Workflow for the safe handling of **3-Bromo-5-hydroxybenzoic acid**.

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